

An In-depth Technical Guide to the Physicochemical Properties of Aluminum Chlorohydrate

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Compound of Interest

Compound Name: Aluminum Chlorohydrate

CAS No.: 12359-72-7

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aluminum chlorohydrate (ACH) is a group of specific, water-soluble aluminum salts with the general formula $Al_nCl_{(3n-m)}(OH)_m$.^[1] It is a cornerstone active ingredient in over-the-counter antiperspirant and deodorant formulations, valued for its efficacy in reducing perspiration and its mild astringent properties.^[2] Beyond personal care, ACH serves as a primary coagulant in water purification processes due to its high charge and efficiency in flocculation.^{[3][4][5]} The performance of ACH in these diverse applications is intrinsically linked to its complex physicochemical properties, which arise from its nature as an inorganic polymer.^[6] This guide provides a detailed examination of these properties, the experimental protocols used for their characterization, and the mechanisms underpinning its function.

Core Physicochemical Properties

The key to understanding ACH lies in its polymeric nature. In aqueous solutions, it is not a simple salt but a complex and dynamic mixture of positively charged, polynuclear aluminum species.^[4] The structure is primarily based on Al_{13} units with a Keggin ion structure, which can undergo further transformations to form larger poly-aluminum complexes.^{[6][7]} This complexity dictates its chemical behavior and efficacy.

Quantitative Physicochemical Data

The following table summarizes key quantitative properties of **aluminum chlorohydrate** solutions, which are critical for formulation and quality control.

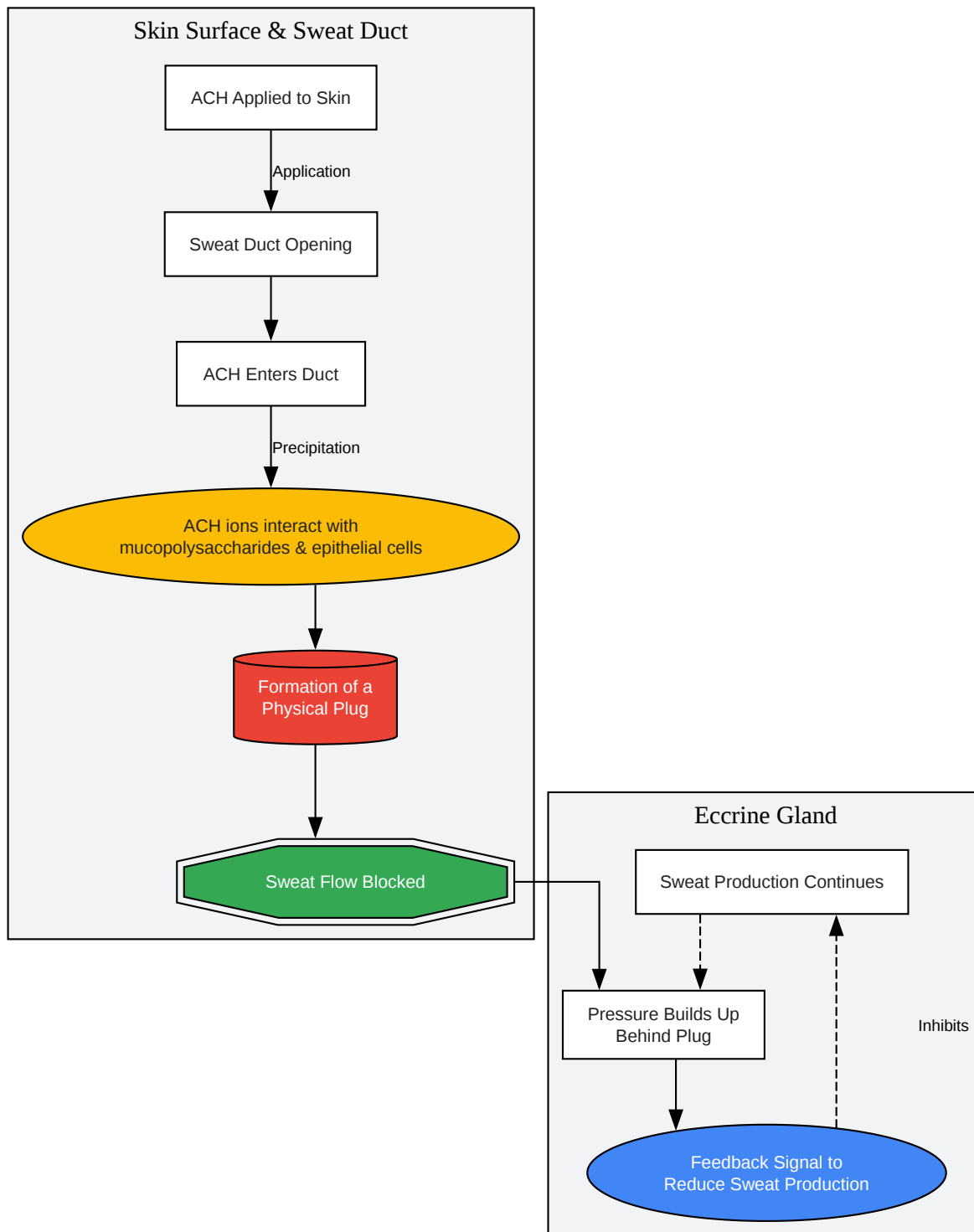
Property	Typical Value/Range	Significance
Appearance	Colorless to slightly yellow, clear to slightly hazy liquid/solid.[2]	Indicates purity and consistency of the material.
General Formula	$Al_nCl_{(3n-m)}(OH)_m$ [1][3]	Represents the polymeric nature and variable composition.
Common Empirical Formula	$Al_2(OH)_5Cl$ [4][8]	A simplified representation often used for antiperspirant grade ACH.
Aluminum Content (as Al_2O_3)	23-24% (in 50% aqueous solution).[4][5]	A primary measure of concentration and activity.
Basicity	~83%[4][5]	A high basicity indicates a high degree of polymerization, impacting efficacy and pH effect.
pH (15% w/w solution)	3.5 - 5.0[4][9]	Influences skin compatibility and formulation stability.
Specific Gravity (25°C)	1.32 - 1.35[4]	Important for process engineering and formulation density.
Viscosity (25°C)	10 - 50 cps[10]	Affects the sensory properties and application of the final product.
Solubility	Soluble in water.[3][11]	Essential for its application in aqueous-based formulations.
Aluminum/Chloride Atomic Ratio	1.91:1 to 2.10:1[12][13]	A critical quality control parameter defined by the USP.

Mechanism of Action in Antiperspirants

The primary function of **aluminum chlorohydrate** as an antiperspirant is the physical obstruction of the distal sweat gland ducts.^[14] The proposed mechanism involves the following steps:

- **Precipitation and Plug Formation:** Upon application, the metal ions in ACH precipitate with mucopolysaccharides present in the sweat duct.^[14]
- **Cellular Interaction:** This interaction damages epithelial cells along the lumen of the duct, contributing to the formation of a physical plug.^[14] This plug effectively blocks the output of sweat.^{[14][15]}
- **Hydrostatic Pressure:** Sweat continues to be produced by the eccrine gland, leading to a buildup of pressure behind the obstruction.^[14] This feedback mechanism is thought to signal the gland to reduce sweat production.

This process is temporary, and normal sweat gland function returns with the natural process of epidermal renewal, necessitating reapplication.^[14]



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Antiperspirant Mechanism of **Aluminum Chlorohydrate**.

Experimental Protocols

Accurate characterization of ACH is vital for ensuring its quality, safety, and efficacy. Standardized methods, many outlined in the United States Pharmacopeia (USP), are employed.

Determination of Aluminum and Chloride Content (USP Method)

This assay determines the aluminum content and the critical aluminum-to-chloride atomic ratio. [\[12\]](#)[\[13\]](#)

Protocol for Content of Aluminum (Back-Titration):

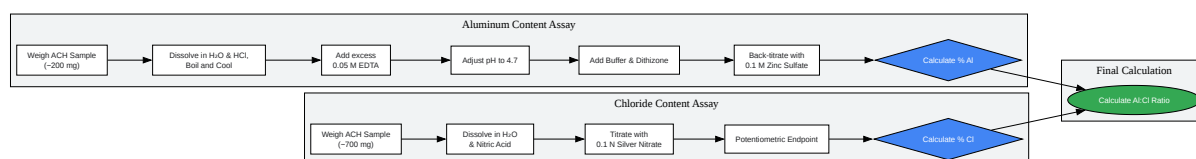
- **Sample Preparation:** Accurately weigh approximately 200 mg of **Aluminum Chlorohydrate**, transfer to a 250-mL beaker, add 20 mL of water and 5 mL of hydrochloric acid. Boil for at least 5 minutes and allow to cool.[\[12\]](#)[\[13\]](#)
- **Titration Setup:** To the cooled sample solution, add a precise volume (e.g., 25.0 mL) of standardized 0.05 M Edetate disodium (EDTA) titrant.[\[16\]](#)[\[17\]](#) Adjust the pH to 4.7 ± 0.1 using 2.5 N ammonium hydroxide or 1 N acetic acid.
- **Buffering and Indicator:** Add 20 mL of acetic acid-ammonium acetate buffer TS, 50 mL of alcohol, and 5 mL of dithizone TS as an indicator. The pH should remain at 4.7 ± 0.1 .[\[12\]](#)[\[17\]](#)
- **Back-Titration:** Titrate the excess, unreacted EDTA with standardized 0.1 M zinc sulfate VS until the color changes from green-violet to rose-pink.[\[12\]](#)[\[17\]](#)
- **Blank Determination:** Perform a blank titration using the same procedure without the ACH sample to account for any impurities or side reactions.
- **Calculation:** The amount of aluminum is calculated from the volume of EDTA consumed (initial EDTA minus excess EDTA titrated by zinc sulfate). Each mL of 0.1 M Edetate disodium titrant consumed is equivalent to 2.698 mg of aluminum.[\[12\]](#)[\[17\]](#)

Protocol for Content of Chloride (Potentiometric Titration):

- Sample Preparation: Transfer a precisely weighed sample (e.g., 700 mg) to a 250-mL beaker. Add 100 mL of water and 10 mL of diluted nitric acid with stirring.[13]
- Titration: Titrate the solution with standardized 0.1 N silver nitrate VS.
- Endpoint Detection: Determine the endpoint potentiometrically using a silver-silver chloride electrode system.[13]
- Calculation: The chloride content is calculated from the volume of silver nitrate titrant consumed. Each mL of 0.1 N silver nitrate is equivalent to 3.545 mg of chloride.[13]

Calculation of Aluminum/Chloride Atomic Ratio:

The ratio is calculated using the percentages of aluminum and chloride obtained from the assays and their respective atomic weights (Al = 26.98, Cl = 35.453).[12][13] The USP acceptance criterion is a ratio between 1.91:1 and 2.10:1.[12]



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Workflow for USP Analysis of Aluminum and Chloride.

Characterization of Polymer Distribution

The distribution of different aluminum polymer sizes in an ACH solution is a critical determinant of its efficacy. Techniques like Size Exclusion Chromatography (SEC) and ²⁷Al-NMR are the

most important for these structure-activity correlations.[18]

Size Exclusion Chromatography (SEC) / Gel Permeation Chromatography (GPC):

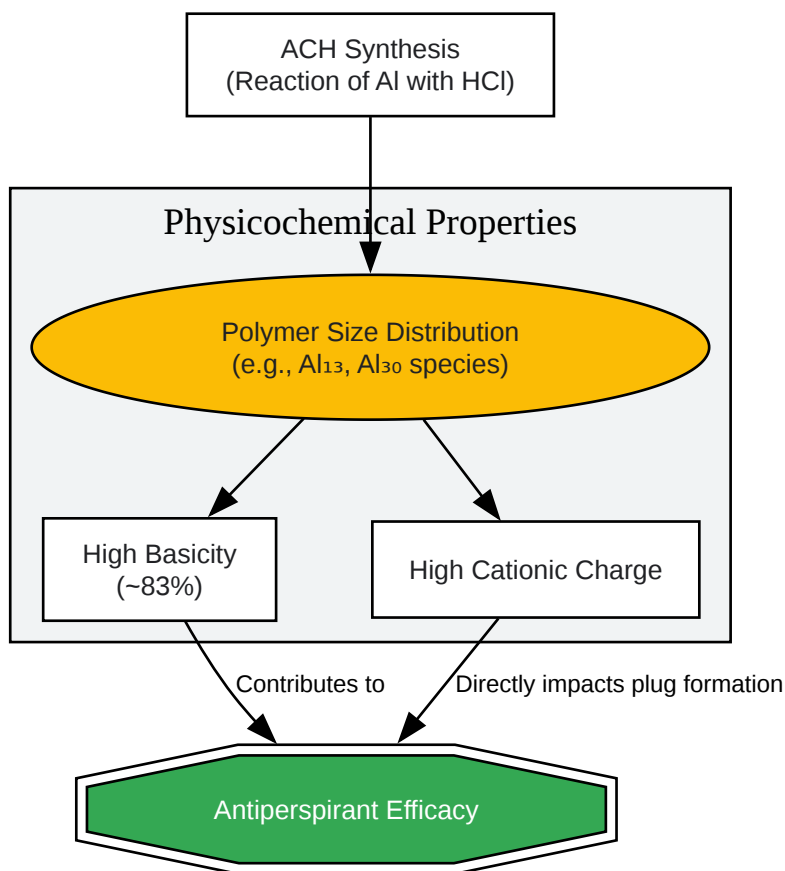
SEC separates the aluminum polycations based on their hydrodynamic volume.[19]

- **System Setup:** An HPLC system equipped with a refractive index detector and a suitable SEC column (e.g., packed with a hydrophilic stationary phase).
- **Mobile Phase:** An aqueous buffer is used as the eluent.
- **Sample Injection:** A diluted, filtered solution of ACH is injected into the system.
- **Analysis:** The resulting chromatogram shows a series of peaks, often labeled Peak 1, 2, 3, 4, etc., corresponding to different polymer size distributions. Larger polymers elute first. The relative areas of these peaks, particularly the ratio of Peak 3 to Peak 4, are used to characterize the polymer distribution and correlate with antiperspirant efficacy.[19][20]

²⁷Al Nuclear Magnetic Resonance (NMR) Spectroscopy:

²⁷Al NMR provides detailed information about the coordination environment of the aluminum atoms.[21]

- **Principle:** The chemical shift in a ²⁷Al NMR spectrum is correlated with the coordination number of the aluminum atom. Hexa-coordinated aluminum (octahedral) resonates in a different region than tetra-coordinated aluminum.[22]
- **Sample Preparation:** ACH is dissolved in a suitable solvent, often D₂O.
- **Data Acquisition:** The spectrum is acquired on a high-field NMR spectrometer.
- **Interpretation:** The presence of a sharp resonance around 62.5 ppm is characteristic of the symmetrical, tetrahedrally coordinated aluminum atom at the center of the Al₁₃ Keggin-ion, confirming its presence.[7] Broader signals correspond to the octahedrally coordinated aluminum atoms in the polycationic structures.[7][22]



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Relationship Between ACH Polymer Structure and Efficacy.

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